

# Essential Safety and Operational Guide for 9-Benzyl-3-bromo-9H-carbazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-Benzyl-3-bromo-9H-carbazole

Cat. No.: B1275002

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **9-Benzyl-3-bromo-9H-carbazole**. Adherence to these procedures is essential for ensuring laboratory safety and proper disposal. While a specific Safety Data Sheet (SDS) for **9-Benzyl-3-bromo-9H-carbazole** is not readily available, the following recommendations are based on data for structurally similar compounds, including various brominated carbazoles and carbazole itself.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Chemical Profile:

|                    |   |
|--------------------|---|
| Name:              | 9-Benzyl-3-bromo-9H-carbazole   |
| CAS Number:        | 339576-55-5   |
| Molecular Formula: | C19H14BrN   |
| Molecular Weight:  | 336.23  |
| Appearance:        | White to light yellow to light orange powder or crystal   |
| Hazards:           | Based on related compounds, may cause eye, skin, and respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> Some carbazoles are suspected of causing cancer and genetic defects. <a href="#">[6]</a> |

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory to prevent exposure when handling **9-Benzyl-3-bromo-9H-carbazole**.

| PPE Category            | Specification   | Rationale   |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a> <a href="#">[3]</a>  | Protects against eye irritation from dust and potential splashes.   |
| Skin Protection         | Chemical-resistant gloves (e.g., nitrile rubber) inspected before use. A flame-resistant lab coat is required. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>  | Prevents skin irritation and potential absorption of the substance. Contaminated clothing should be removed and laundered before reuse. <a href="#">[2]</a> |
| Respiratory Protection  | Work in a well-ventilated area, preferably a chemical fume hood. <a href="#">[1]</a> <a href="#">[5]</a> If dust formation is likely or ventilation is inadequate, use a NIOSH/MSHA or EN 149 approved respirator with a particle filter. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a> | Minimizes the inhalation of potentially harmful dust particles.   |

## Operational Plan: Step-by-Step Handling Protocol

- Preparation:
  - Ensure a chemical fume hood is operational.
  - Verify that an eyewash station and safety shower are accessible.
  - Don all required PPE as specified in the table above.
  - Have designated and labeled containers ready for hazardous waste.
- Handling:

- Handle the compound exclusively within a chemical fume hood to minimize inhalation exposure.[5]
- Avoid the formation of dust and aerosols.[3]
- Use non-sparking tools to prevent ignition.[3]
- Avoid contact with skin and eyes.[1][3]
- Do not eat, drink, or smoke in the handling area.[2]
- Post-Handling:
  - Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[1]
  - Clean the work area to remove any residual contamination.
  - Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.  
[1]

## Disposal Plan: Step-by-Step Protocol

- Waste Segregation:
  - Solid Waste: Collect any solid **9-Benzyl-3-bromo-9H-carbazole**, contaminated weighing papers, and disposable equipment into a designated, clearly labeled hazardous waste container for halogenated organic solids.[9]
  - Liquid Waste: Solutions containing this compound should be collected in a separate, labeled container for halogenated organic liquid waste.[9]
  - Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in the designated solid hazardous waste container.
- Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**9-Benzyl-3-bromo-9H-carbazole**," and the primary hazards (e.g., "Irritant," "Potential Carcinogen").[\[10\]](#)
- Storage and Disposal:
  - Store waste containers in a designated, secure area away from incompatible materials.
  - Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor, in accordance with local, state, and national regulations.[\[1\]\[6\]](#)

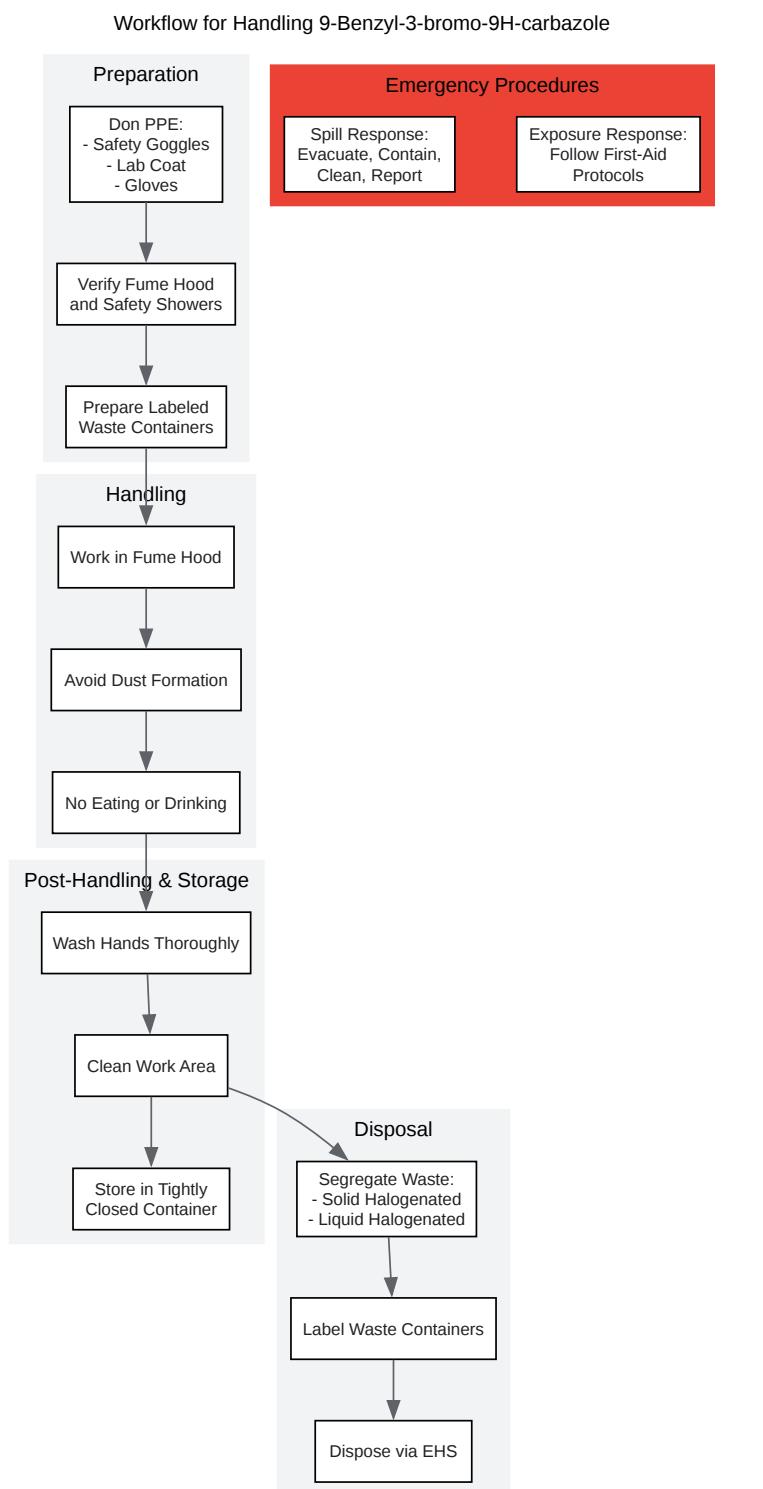
## Emergency Procedures

| Exposure Route | First-Aid Protocol   |
|----------------|--|
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. <a href="#">[1][4][5]</a>             |
| Skin Contact   | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention. <a href="#">[1][3][5]</a>            |
| Inhalation     | Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. <a href="#">[1][3]</a>                  |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. <a href="#">[1][3]</a> |

### Spill Response:

In case of a spill, evacuate the area and prevent the spread of dust.[\[2\]](#) Wear appropriate PPE, including respiratory protection.[\[2\]](#) Carefully sweep up the solid material and place it into a

labeled hazardous waste container.[\[2\]](#) Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.[\[9\]](#)



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Caption: Safe handling and disposal workflow for **9-Benzyl-3-bromo-9H-carbazole**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)